

N-Acetyl-D-methionine-d4 stability and storage conditions

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Compound of Interest

Compound Name: *N-Acetyl-D-methionine-d4*

Cat. No.: B12395258

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An In-depth Technical Guide on the Stability and Storage of **N-Acetyl-D-methionine-d4**

For researchers, scientists, and drug development professionals, understanding the stability and optimal storage conditions of isotopically labeled compounds is critical for ensuring experimental accuracy and the long-term viability of research materials. This guide provides a comprehensive overview of the stability and recommended storage for **N-Acetyl-D-methionine-d4**, based on available data for analogous compounds.

Introduction to N-Acetyl-D-methionine-d4

N-Acetyl-D-methionine-d4 is a stable, isotopically labeled derivative of the amino acid D-methionine. The deuterium labels are typically located on the carbon atoms adjacent to the sulfur atom. Stable isotope-labeled compounds are invaluable in drug metabolism, pharmacokinetic studies, and as internal standards in quantitative mass spectrometry assays due to their chemical identity with the unlabeled counterpart, with the key difference being a higher mass. While the deuterium labeling is generally not expected to significantly alter the chemical properties, it is crucial to handle and store these compounds appropriately to maintain their structural and isotopic integrity.

Recommended Storage Conditions

While specific long-term stability studies on **N-Acetyl-D-methionine-d4** are not readily available in the public domain, general recommendations can be compiled from safety data

sheets (SDS) and product information for the non-deuterated forms, N-Acetyl-DL-methionine and N-Acetyl-L-methionine. These recommendations are summarized in the table below.

Parameter	Recommendation	Rationale	Source(s)
Temperature	Store in a cool, dry place. Refrigeration is often recommended.	To minimize the rate of potential degradation reactions.	[1]
Atmosphere	Keep container tightly closed. Store in a well-ventilated area.	To prevent moisture absorption and oxidation.	[2]
Light	Protect from light.	Methionine and its derivatives can be susceptible to photodegradation.	[3]
Incompatibilities	Avoid strong oxidizing agents.	The thioether group in the methionine side chain is susceptible to oxidation.	[4]

Chemical Stability and Potential Degradation Pathways

The chemical stability of **N-Acetyl-D-methionine-d4** is primarily influenced by the methionine side chain and the N-acetyl group. The main degradation pathways are anticipated to be oxidation and, under more extreme conditions, hydrolysis.

Oxidation

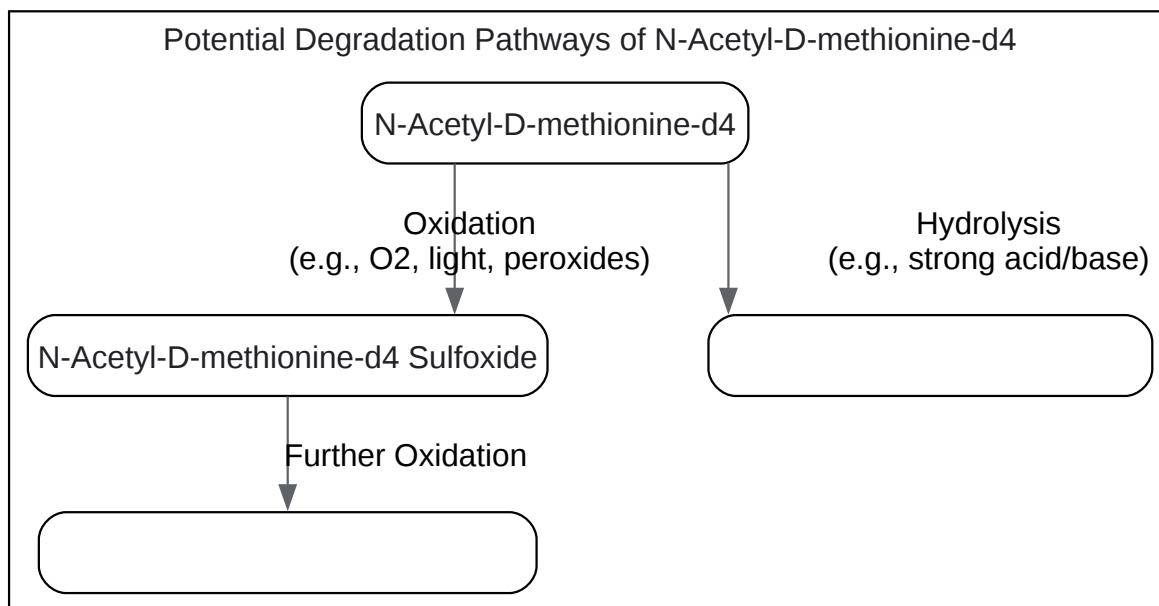
The most significant degradation pathway for methionine and its derivatives is the oxidation of the sulfur atom in the thioether side chain.[2][5] This can occur in the presence of various oxidizing agents, including atmospheric oxygen, peroxides, and under conditions of light exposure.[2][6] The primary oxidation product is methionine sulfoxide, which can be further oxidized to methionine sulfone under stronger conditions. The oxidation of methionine residues

in therapeutic proteins is a major concern in the pharmaceutical industry as it can affect their biological activity and stability.[2][7]

Hydrolysis

The N-acetyl amide bond and the carboxylic acid ester (if applicable) in N-acetylated amino acids can undergo hydrolysis. However, this process typically requires harsh conditions, such as strong acids or bases, or high temperatures, and is generally not a concern under recommended storage conditions.[1]

The potential degradation pathways are illustrated in the diagram below.



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Potential Degradation Pathways

Proposed Experimental Protocol for Stability Testing

A comprehensive stability study for **N-Acetyl-D-methionine-d4** would involve assessing its purity under various environmental conditions over time. A general workflow for such a study is

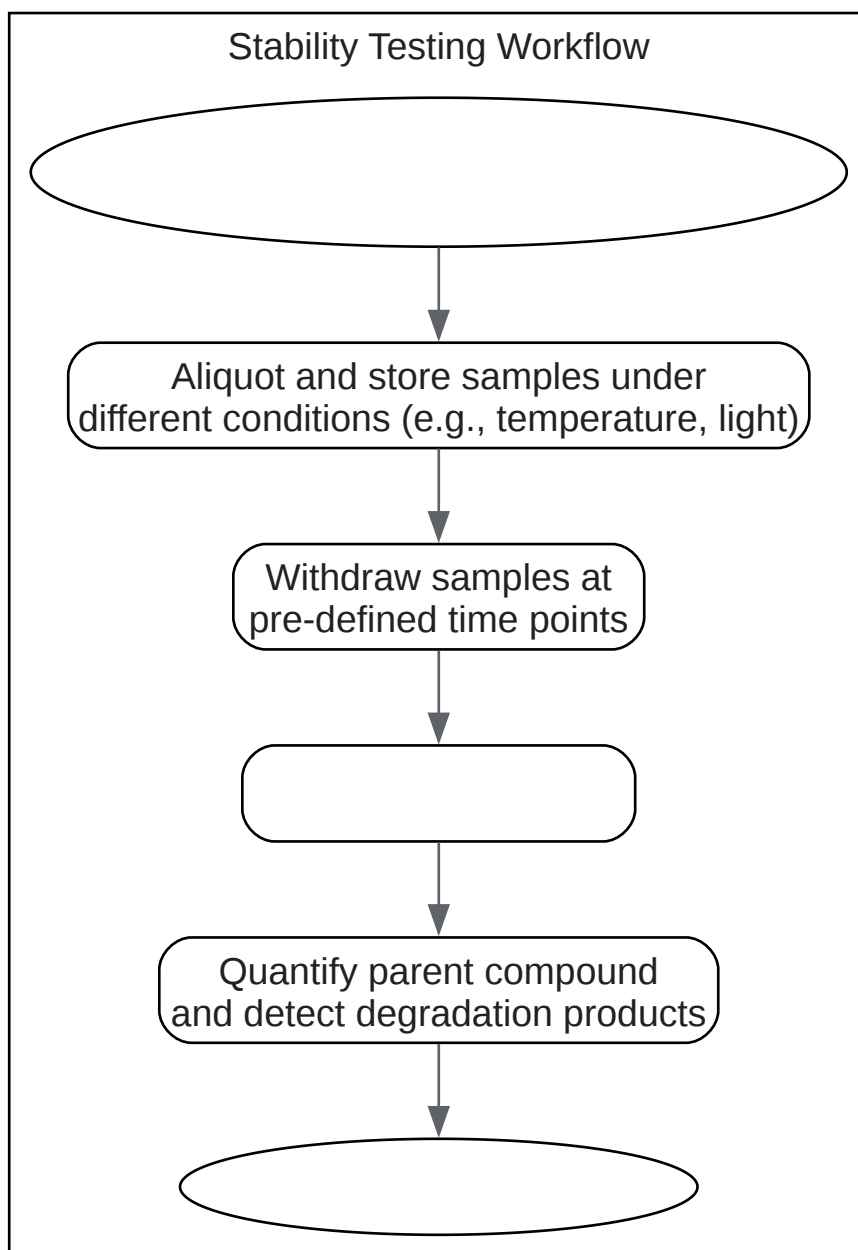
outlined below.

Method

A stability-indicating high-performance liquid chromatography (HPLC) method coupled with mass spectrometry (MS) would be the preferred analytical technique. This allows for the separation of the parent compound from potential degradants and their identification and quantification.

Experimental Workflow

The following diagram illustrates a typical workflow for a stability study.



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Stability Testing Workflow

Stress Conditions

To accelerate degradation and identify potential pathways, stress testing could include:

- Elevated Temperatures: e.g., 40°C, 60°C.

- High Humidity: e.g., 75% RH.
- Light Exposure: Photostability testing according to ICH guidelines.
- pH Extremes: Exposure to acidic and basic solutions.
- Oxidative Stress: Exposure to a dilute solution of hydrogen peroxide.

Conclusion

While specific stability data for **N-Acetyl-D-methionine-d4** is not extensively published, by understanding the chemistry of the parent molecule and related compounds, a robust storage and handling strategy can be implemented. The primary stability concern is the oxidation of the methionine side chain. Therefore, storing the compound in a cool, dry, dark place in a tightly sealed container is paramount to ensure its long-term integrity. For critical applications, it is recommended that users perform their own stability assessments under their specific storage and experimental conditions.

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References

- 1. A kinetic study of the hydrolysis of N-acetyl dehydroalanine methyl ester - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Suppression of Methionine Oxidation of a Pharmaceutical Antibody Stored in a Polymer-Based Syringe - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. DSpace [scholarbank.nus.edu.sg]
- 4. N-Acetyl-L-methionine | 65-82-7 [chemicalbook.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Kinetic Modeling of Methionine Oxidation in Monoclonal Antibodies from Hydrogen Peroxide Spiking Studies | PDA Journal of Pharmaceutical Science and Technology [journal.pda.org]

- 7. Influence of methionine oxidation on the aggregation of recombinant human growth hormone - PubMed [pubmed.ncbi.nlm.nih.gov]
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